

Application Note: Quantification of L-Homotyrosine in Biological Samples by LC-MS/MS

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Compound of Interest

Compound Name: *L-Homotyrosine*

CAS No.: 221243-01-2

Cat. No.: B1673401

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Abstract

This application note details a sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **L-Homotyrosine** in biological matrices, such as human plasma and urine. The protocol employs a straightforward sample preparation procedure involving protein precipitation, followed by chromatographic separation on a C18 reversed-phase column and detection using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. This method is intended for researchers, scientists, and drug development professionals requiring accurate measurement of **L-Homotyrosine** for pharmacokinetic, pharmacodynamic, or biomarker studies.

Introduction

L-Homotyrosine is an unnatural amino acid and a derivative of L-Tyrosine. Its incorporation into peptides or its presence as a metabolite can be of significant interest in drug development and biomedical research. Accurate quantification of **L-Homotyrosine** in biological samples is crucial for understanding its metabolic fate and potential physiological effects. LC-MS/MS offers

high selectivity and sensitivity, making it the ideal platform for this application.^{[1][2]} This document provides a comprehensive protocol for the analysis of **L-Homotyrosine** in plasma and urine.

Experimental

- **L-Homotyrosine** standard (≥98% purity)
- **L-Homotyrosine**-d3 (or other suitable stable isotope-labeled internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma and urine (drug-free)
- UPLC/HPLC system
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source

Stock solutions of **L-Homotyrosine** and the internal standard (IS) were prepared in a diluent of 50:50 acetonitrile:water with 0.1% formic acid at a concentration of 1 mg/mL. Working standards for the calibration curve and quality control (QC) samples were prepared by serial dilution of the stock solution.

A protein precipitation method is recommended for sample preparation.^[3]

Protocol for Plasma and Urine Samples:

- Allow samples to thaw to room temperature.
- To 100 µL of plasma or urine in a microcentrifuge tube, add 10 µL of the internal standard working solution.

- Add 300 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 μ L of the mobile phase A.
- Vortex briefly and transfer to an autosampler vial for LC-MS/MS analysis.

Liquid Chromatography:

- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Column Temperature: 40°C
- Gradient:

Time (min)	%B
0.0	2
1.0	2
5.0	95
6.0	95
6.1	2

| 8.0 | 2 |

Mass Spectrometry:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- Capillary Voltage: 3.5 kV
- Source Temperature: 150°C
- Desolvation Temperature: 400°C
- Cone Gas Flow: 50 L/hr
- Desolvation Gas Flow: 800 L/hr

MRM Transitions: The following MRM transitions are proposed based on the structure of **L-Homotyrosine** and common fragmentation patterns of amino acids. Optimization of collision energies is recommended.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Cone Voltage (V)	Collision Energy (eV)
L-Homotyrosine	196.1	150.1	100	25	15
L-Homotyrosine (Quantifier 2)	196.1	133.1	100	25	20
L-Homotyrosine -d3 (IS)	199.1	153.1	100	25	15

Data Analysis and Results

Calibration curves were constructed by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards. A linear regression with a weighting factor of $1/x^2$ was used.

The method demonstrated excellent linearity over the concentration range of 1 to 1000 ng/mL. The lower limit of quantification (LLOQ) and limit of detection (LOD) were determined based on a signal-to-noise ratio of 10 and 3, respectively.

Parameter	Result
Calibration Range	1 - 1000 ng/mL
Correlation Coefficient (r^2)	>0.995
LLOQ	1 ng/mL
LOD	0.3 ng/mL

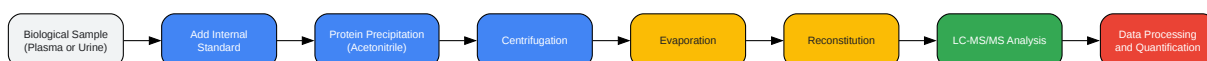
The intra- and inter-day accuracy and precision were evaluated by analyzing QC samples at three concentration levels (low, medium, and high) on three different days.

QC Level	Concentration (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%)	Inter-day Precision (%CV)	Inter-day Accuracy (%)
Low	3	4.5	102.1	5.8	101.5
Medium	100	3.2	98.7	4.1	99.2
High	800	2.8	100.5	3.5	100.9

The extraction recovery and matrix effect were assessed by comparing the peak areas of the analyte in pre-spiked and post-spiked samples.

QC Level	Concentration (ng/mL)	Extraction Recovery (%)	Matrix Effect (%)
Low	3	91.5	95.2
High	800	93.2	96.8

Visualization of Experimental Workflow



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